

# Application Notes and Protocols for the N-Acetylation of Anthranilic Acid

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## Compound of Interest

Compound Name: *Anthranilic acid*

Cat. No.: *B10759529*

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These application notes provide a detailed experimental protocol for the synthesis of N-acetyl*anthranilic acid*, a compound of interest for researchers in organic synthesis and drug development. The following sections outline the reaction, provide a step-by-step procedure, and summarize key quantitative data for this chemical transformation.

## Introduction

N-acetylation of **anthranilic acid** is a common laboratory synthesis that involves the reaction of **anthranilic acid** with acetic anhydride.<sup>[1][2]</sup> The reaction proceeds through a benzisoxazinone intermediate, which is subsequently hydrolyzed to yield the final product, N-acetyl*anthranilic acid*.<sup>[1][3][4]</sup> This compound is notable for exhibiting triboluminescence, the emission of light upon mechanical stress.<sup>[1][3][4]</sup>

## Experimental Protocol

This protocol is adapted from established laboratory procedures for the synthesis of N-acetyl*anthranilic acid*.<sup>[1][2][3]</sup>

### Materials:

- **Anthranilic acid**
- Acetic anhydride
- Distilled water

- Methanol (chilled)
- Erlenmeyer flask (50 mL or appropriate size)
- Reflux condenser
- Heating source (hot plate)
- Boiling stones
- Buchner funnel and vacuum filtration apparatus
- Melting point apparatus

Procedure:

- Reaction Setup: In a fume hood, combine 2.0 g of **anthranilic acid** with 6.0 mL of acetic anhydride in a 50 mL Erlenmeyer flask.[\[1\]](#) Add a boiling stone to the mixture.
- Heating: Gently heat the mixture to a boil on a hot plate and maintain a gentle reflux for 15 minutes.[\[1\]](#) During this time, the solid **anthranilic acid** should dissolve.
- Hydrolysis: Allow the reaction mixture to cool to room temperature. Carefully add 2.0 mL of distilled water to the flask.[\[1\]](#) A solid may form at this stage.
- Crystallization: Gently heat the mixture again until it nearly boils, then allow it to cool slowly to room temperature to promote the formation of well-defined crystals of N-acetyl**anthranilic acid**.[\[1\]](#)
- Isolation: Isolate the crystals by vacuum filtration using a Buchner funnel.[\[1\]](#)[\[3\]](#)
- Washing: Wash the crystals on the filter paper with a small amount of chilled methanol.[\[1\]](#)[\[3\]](#)
- Drying: Continue to draw air through the funnel to thoroughly dry the crystals.
- Characterization: Weigh the dried product to determine the yield. Measure the melting point of the crystals.

## Quantitative Data

The following table summarizes the key quantitative data associated with the N-acetylation of **anthranilic acid**.

Parameter	Value	Reference
Molecular Weight of Anthranilic Acid	137 g/mol	[1]
Molecular Weight of N-acetylanthranilic Acid	179 g/mol	[1]
Melting Point of N-acetylanthranilic Acid	183-185 °C	[3][5]
Reported Yield	94%	[5]

## Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **N-acetylanthranilic acid**.

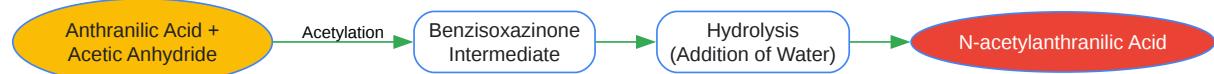


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Caption: Experimental workflow for the N-acetylation of **anthranilic acid**.

## Reaction Mechanism

The reaction proceeds through a multi-step mechanism.



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Caption: Simplified reaction pathway for N-acetylation of **anthranilic acid**.

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## References

- 1. [www1.udel.edu](http://www1.udel.edu) [www1.udel.edu]
- 2. [webassign.net](http://webassign.net) [webassign.net]
- 3. N-Acylanthranilic Acid: A Highly Triboluminescent Material - [www.rhodium.ws](http://www.rhodium.ws) [chemistry.mdma.ch]
- 4. [pubs.acs.org](http://pubs.acs.org) [pubs.acs.org]
- 5. N-Acylanthranilic acid synthesis - [chemicalbook](http://chemicalbook.com) [chemicalbook.com]
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